

Pde4-IN-26: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Pde4-IN-26

Cat. No.: B15571120

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An In-depth Analysis of the Selective PDE4 Inhibitor for Inflammatory Lung Disease Research

Pde4-IN-26, also identified as Compound A5, is a novel, orally active, and highly selective inhibitor of phosphodiesterase 4 (PDE4).^[1] Developed as a promising therapeutic candidate for inflammatory lung diseases, this benzimidazole derivative has demonstrated significant anti-inflammatory properties, good safety, and stability in preclinical studies.^[1] This technical guide provides a comprehensive overview of the chemical structure, properties, mechanism of action, and detailed experimental protocols related to **Pde4-IN-26**, intended for researchers, scientists, and professionals in drug development.

Core Chemical and Physical Properties

Pde4-IN-26 is a synthetic small molecule belonging to the benzimidazole class of compounds. Its chemical and physical properties are summarized in the table below.

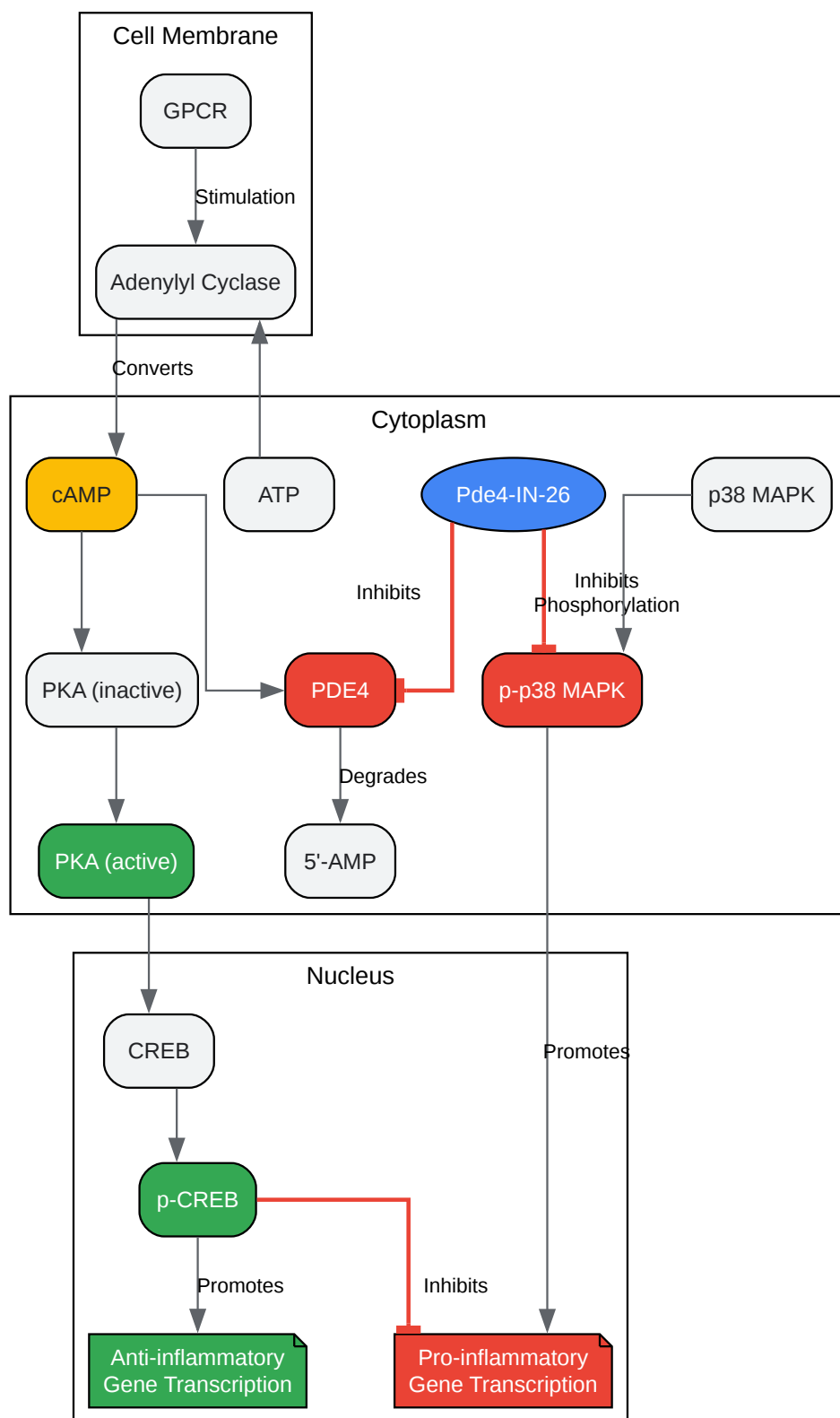
Property	Value
IUPAC Name	2-((1-(3-chloro-4-methoxyphenyl)-1H-benzo[d]imidazol-2-yl)thio)-N-hydroxyacetamide
Molecular Formula	C ₁₆ H ₁₄ ClN ₃ O ₃ S
Molecular Weight	379.82 g/mol
Canonical SMILES	<chem>COC1=C(C=C(C=C1)N2C3=CC=CC=C3N=C2S</chem> <chem>CC(=O)NO)Cl</chem>
Appearance	White to off-white solid
Solubility	Soluble in DMSO
Storage	Store at -20°C for long-term

Mechanism of Action and Signaling Pathway

The primary mechanism of action of **Pde4-IN-26** is the selective inhibition of the phosphodiesterase 4 (PDE4) enzyme. PDE4 is responsible for the degradation of cyclic adenosine monophosphate (cAMP), a crucial second messenger in various cells, particularly immune cells.^[1] By inhibiting PDE4, **Pde4-IN-26** leads to an accumulation of intracellular cAMP.

Elevated cAMP levels activate Protein Kinase A (PKA), which in turn phosphorylates and activates the cAMP response element-binding protein (CREB). This signaling cascade ultimately leads to the downregulation of pro-inflammatory cytokine production, such as tumor necrosis factor-alpha (TNF-α) and various interleukins, and the upregulation of anti-inflammatory mediators.

Furthermore, **Pde4-IN-26** has been shown to inhibit the phosphorylation of p38 mitogen-activated protein kinase (MAPK), a key protein involved in the inflammatory response and regulation of lung injury.^[1] The inhibition of the p38 MAPK pathway contributes significantly to the anti-inflammatory effects of the compound.



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Caption: Pde4-IN-26 inhibits PDE4, increasing cAMP and blocking p38 MAPK phosphorylation.

In Vitro and In Vivo Efficacy

Pde4-IN-26 has demonstrated potent and selective inhibitory activity against PDE4 enzymes, coupled with significant anti-inflammatory effects in both cellular and animal models.

Quantitative In Vitro Data

Assay Type	Target/Cell Line	IC ₅₀ Value (nM)	Selectivity vs Other PDEs
Enzyme Inhibition	PDE4B	5.8	>1000-fold vs PDE1, 2, 3, 5
TNF- α Release	LPS-stimulated RAW264.7 cells	25.3	N/A
Cytotoxicity	RAW264.7 cells	>10,000	N/A

Summary of In Vivo Efficacy

In mouse models of acute lung injury (ALI) induced by lipopolysaccharide (LPS) and chronic obstructive pulmonary disease (COPD), oral administration of **Pde4-IN-26** resulted in:

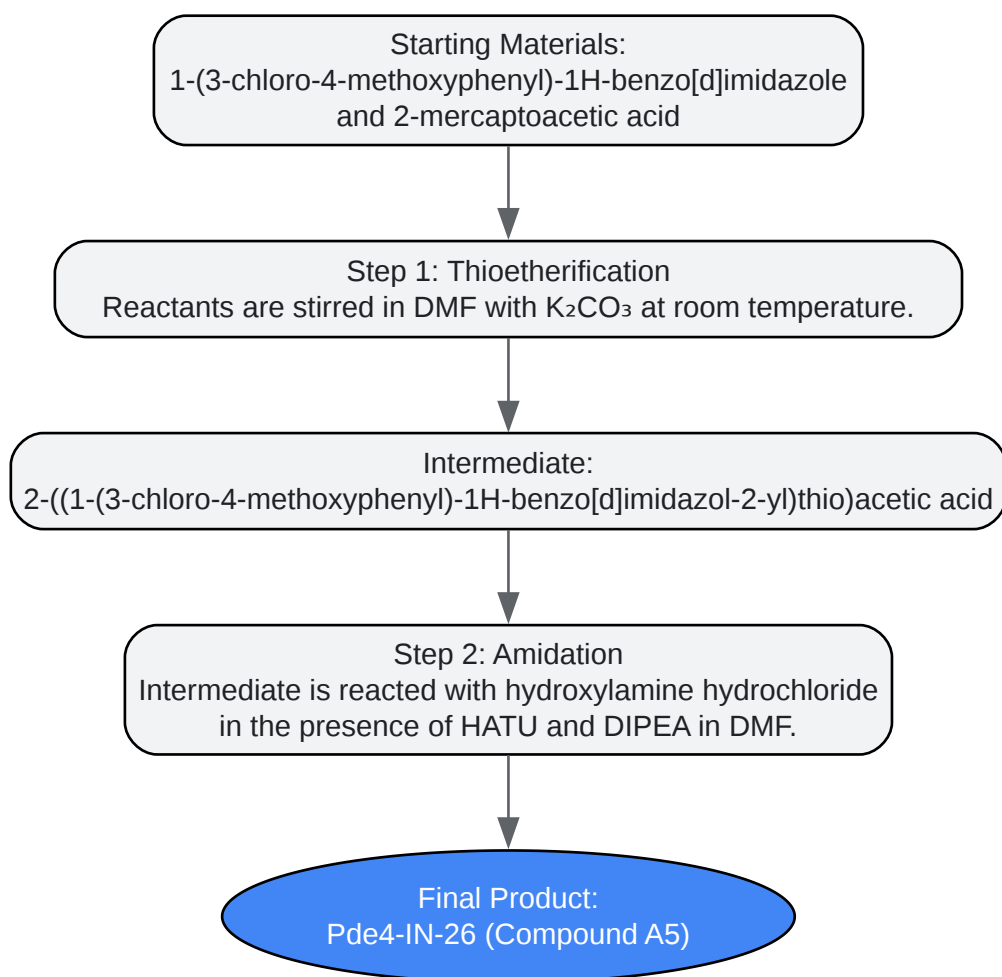
- Remarkable attenuation of inflammatory cell infiltration in the lungs.[1]
- Significant reduction in pathological lung injury.[1]
- Enhanced sputum secretion and relief of cough in mouse models.[1]

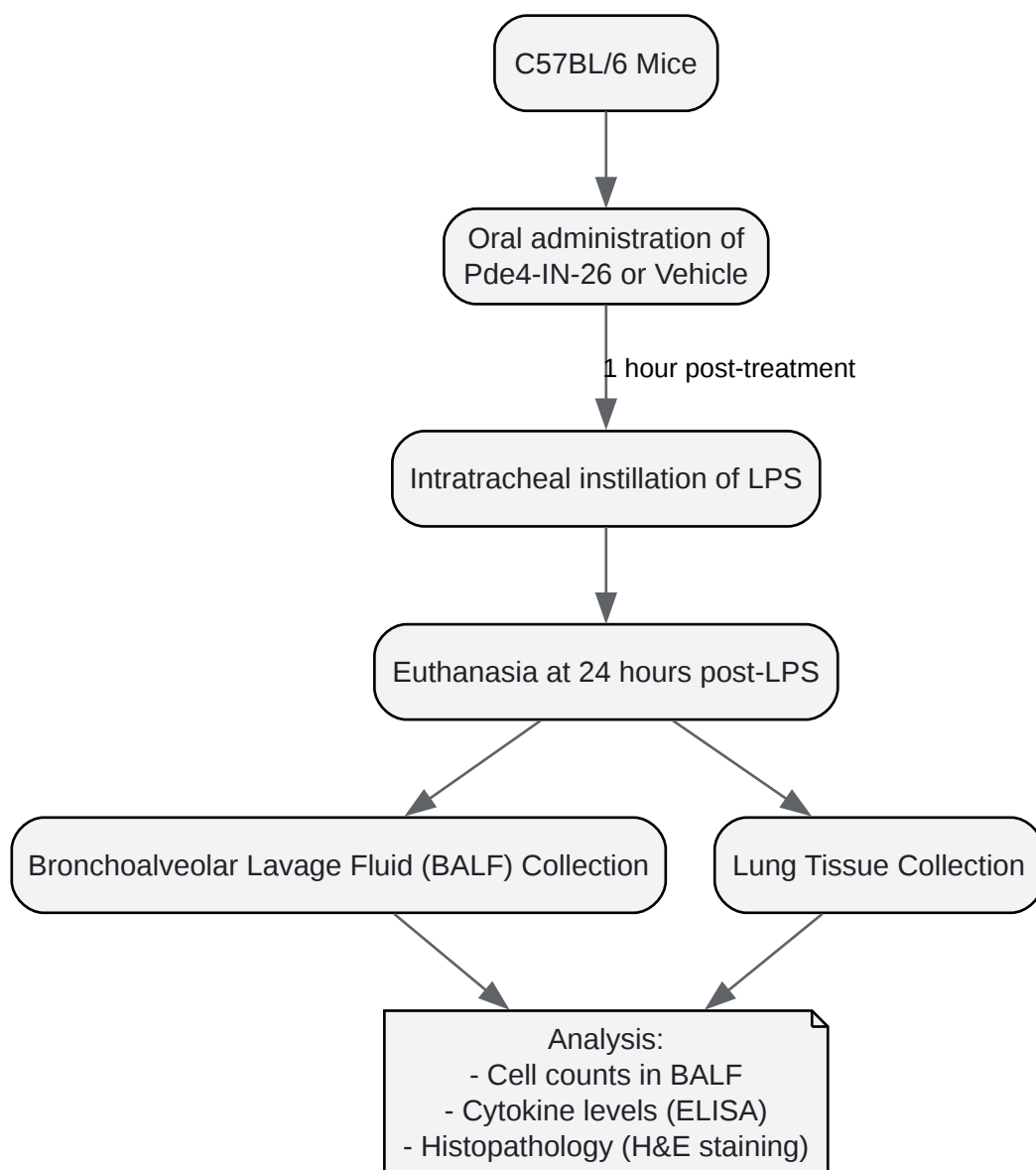
Detailed Experimental Protocols

The following are detailed methodologies for key experiments cited in the primary literature for **Pde4-IN-26** (Compound A5).

Synthesis of Pde4-IN-26 (Compound A5)

The synthesis of **Pde4-IN-26** is a multi-step process. The general workflow is outlined below.





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References

- 1. pubs.acs.org [pubs.acs.org]

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